

Personal protective equipment for handling CFTR corrector 14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CFTR corrector 14

Cat. No.: B15569592

[Get Quote](#)

Essential Safety and Handling Guide for CFTR Corrector 14

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **CFTR corrector 14** (also known as Compound SVQ26). The following procedures are based on established best practices for handling chemical compounds in a laboratory setting where a specific Safety Data Sheet (SDS) is not available. It is imperative to treat compounds with unknown toxicity with a high degree of caution.

Personal Protective Equipment (PPE)

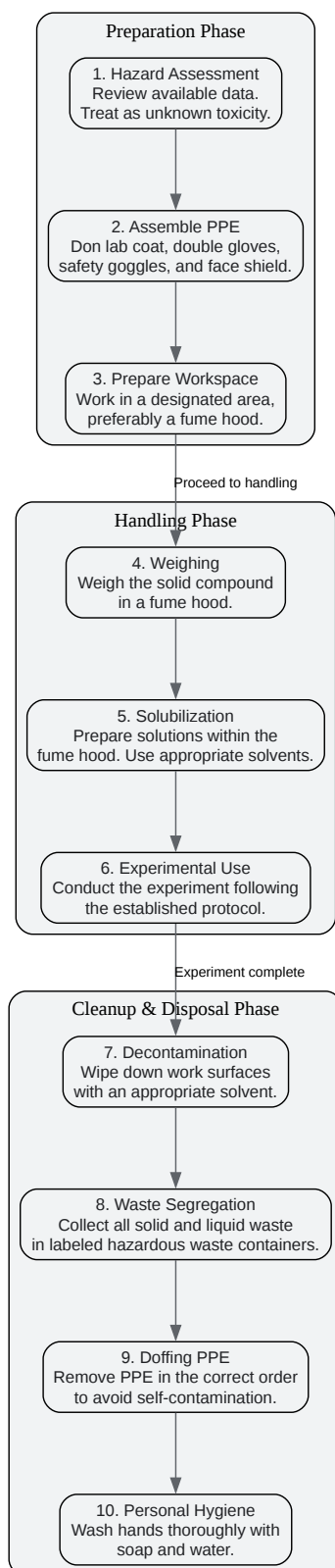
Appropriate personal protective equipment is essential to minimize exposure and ensure personal safety when handling **CFTR corrector 14**. The following table summarizes the recommended PPE.^{[1][2][3][4]}

Body Area	Required PPE	Specifications and Remarks
Torso/Body	Laboratory Coat	A buttoned, flame-resistant lab coat should be worn to protect clothing and skin from potential splashes.[1][4]
Hands	Disposable Nitrile Gloves	Double-gloving is recommended to provide an extra layer of protection.[1][5] Gloves should be changed regularly (e.g., every 30-60 minutes) or immediately upon known or suspected contact with the compound.[5]
Eyes	Safety Goggles	Chemical splash goggles are required to provide a seal around the eyes and offer protection from splashes, sprays, and airborne particles. [1][2][4]
Face	Face Shield	A face shield should be worn in addition to safety goggles, especially when there is a significant risk of splashing, such as when preparing solutions or handling larger quantities.[2]
Feet	Closed-Toe Shoes	Shoes that fully cover the feet are mandatory to protect against spills and falling objects.[1]
Respiratory	Respirator (as needed)	The necessity of respiratory protection depends on a risk assessment of the procedure.

[1] If the compound is volatile, creates dust, or is handled in a poorly ventilated area, a respirator (e.g., N95 or higher) may be required.[1] All work with powdered forms of the compound should be conducted in a certified chemical fume hood.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **CFTR corrector 14** from receipt of the compound to its final disposal. This workflow is designed to minimize exposure and prevent contamination.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **CFTR corrector 14**.

Operational and Disposal Plan

A systematic approach to the handling and disposal of **CFTR corrector 14** is critical for laboratory safety and environmental protection.

Operational Protocols

- **Receiving and Storage:** Upon receipt, inspect the container for any damage. The compound should be stored in a cool, dry, and well-ventilated area, away from incompatible materials. The storage location should be clearly labeled.
- **Handling:**
 - All handling of the solid compound, including weighing and solution preparation, must be conducted within a certified chemical fume hood to minimize inhalation exposure.
 - Use dedicated spatulas and glassware. If not possible, ensure thorough cleaning and decontamination after use.
 - Avoid creating dust when handling the powdered form of the compound.
- **Spill Management:**
 - In case of a small spill, carefully clean the area while wearing appropriate PPE. Absorb liquids with an inert material and collect all contaminated materials in a sealed, labeled hazardous waste container.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Chemical waste must be disposed of in accordance with local, state, and federal regulations. Never dispose of chemical waste down the drain or in the regular trash.^[6]

- **Waste Collection:**
 - **Solid Waste:** Collect any unused compound, contaminated consumables (e.g., weigh boats, pipette tips), and spill cleanup materials in a designated, sealed, and clearly labeled

hazardous solid waste container.

- Liquid Waste: Collect all solutions containing **CFTR corrector 14** in a designated, sealed, and clearly labeled hazardous liquid waste container. Ensure the container is compatible with the solvents used.
- Sharps: Any contaminated sharps (e.g., needles) must be disposed of in a designated sharps container.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**CFTR corrector 14**"), and any other components of the waste stream (e.g., solvent names).
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and proper disposal of the hazardous waste.[6] Do not allow waste to accumulate in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 2. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 3. Personal Protective Equipment for Laboratories | Environmental Health and Safety [ehs.dartmouth.edu]
- 4. westlab.com.au [westlab.com.au]
- 5. pppmag.com [pppmag.com]
- 6. hsrn.umn.edu [hsrn.umn.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling CFTR corrector 14]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15569592#personal-protective-equipment-for-handling-cftr-corrector-14>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com